

A Comparative Guide to the Spectroscopic Characterization of Isopropenylacetylene

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Compound of Interest

Compound Name: *Isopropenylacetylene*

CAS No.: 78-80-8

Cat. No.: B151764

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For researchers, scientists, and professionals in drug development, the precise structural elucidation of organic molecules is paramount. **Isopropenylacetylene** (2-methyl-1-buten-3-yne), with its unique combination of a terminal alkyne and a vinyl group, presents an interesting case for spectroscopic analysis. This guide provides an in-depth comparison of its characterization using Fourier-Transform Infrared (FT-IR) and Nuclear Magnetic Resonance (NMR) spectroscopy, supported by experimental data and detailed protocols. Our focus is on not just presenting the data, but on explaining the rationale behind the spectroscopic observations and experimental design, ensuring a thorough understanding for both novice and experienced analysts.

Introduction to Isopropenylacetylene

Isopropenylacetylene (CAS No. 78-80-8) is a C₅H₆ hydrocarbon featuring a terminal triple bond and a geminal double bond.^[1] Its structure presents distinct functionalities that are readily probed by spectroscopic techniques. Understanding its spectral features is crucial for reaction monitoring, quality control, and further synthetic applications.

FT-IR Spectroscopy: Probing Molecular Vibrations

FT-IR spectroscopy is a powerful, non-destructive technique for identifying functional groups within a molecule. The principle lies in the absorption of infrared radiation at specific frequencies corresponding to the vibrational modes of chemical bonds. For **isopropenylacetylene**, we expect to see characteristic absorptions for its acetylenic C-H, carbon-carbon triple bond, vinylic C-H, and carbon-carbon double bond.

Experimental Protocol: Acquiring the FT-IR Spectrum

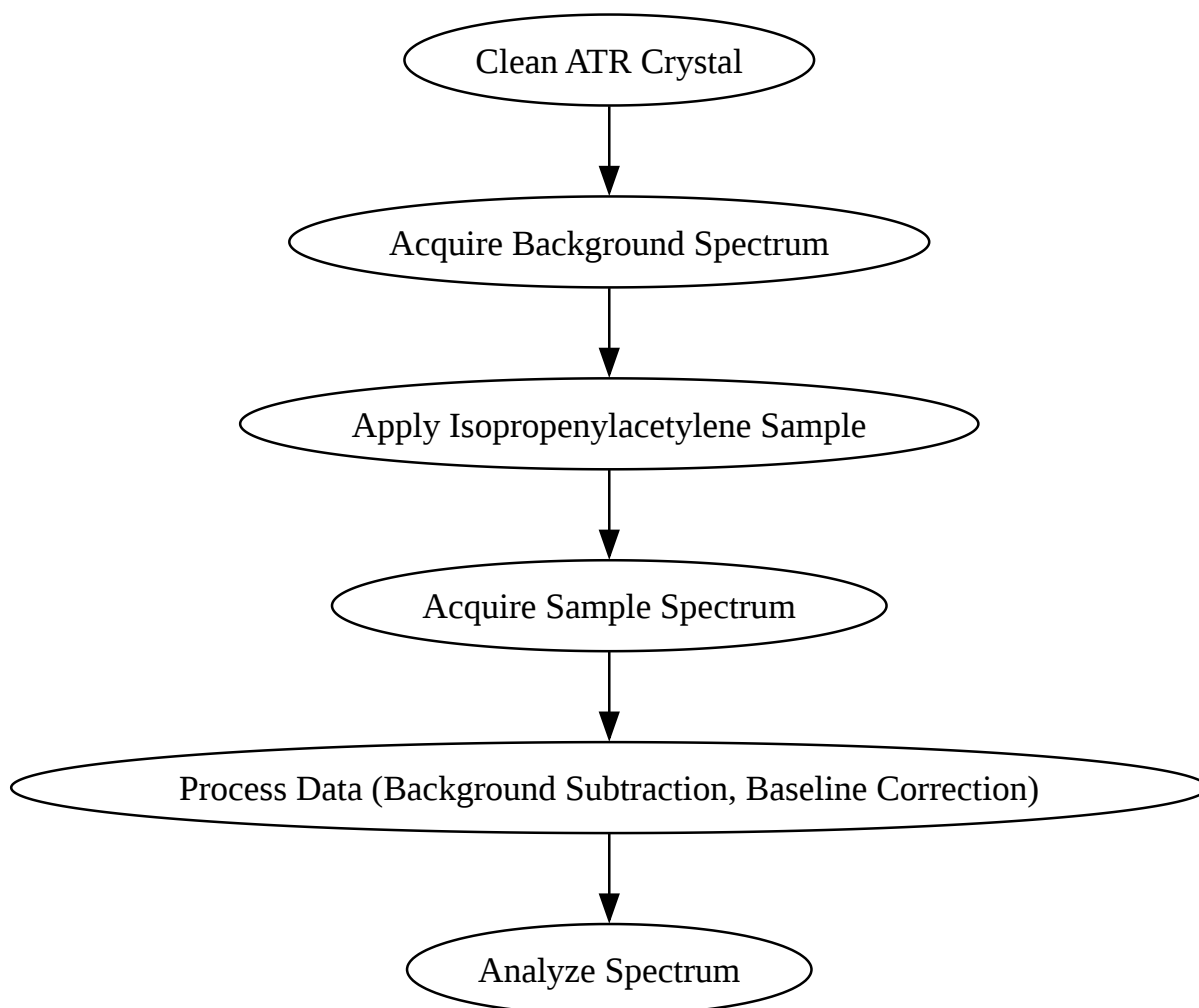
A reliable FT-IR spectrum of **isopropenylacetylene**, a volatile liquid, can be obtained using a neat sample on a salt plate (e.g., NaCl or KBr) or utilizing an Attenuated Total Reflectance (ATR) accessory.

Instrumentation:

- A benchtop FT-IR spectrometer (e.g., Bruker Tensor 27).^[1]
- ATR accessory with a diamond or germanium crystal.

Procedure:

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This is crucial to subtract any atmospheric (CO₂, H₂O) or instrumental interferences.
- **Sample Application:** Place a single drop of **isopropenylacetylene** directly onto the ATR crystal.
- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Processing:** The software automatically performs a background subtraction. Further processing, such as baseline correction, may be applied if necessary.



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Analysis of the Isopropenylacetylene FT-IR Spectrum

The FT-IR spectrum of **isopropenylacetylene** is characterized by several key absorption bands that confirm its structure.

Vibrational Mode	Functional Group	Expected Wavenumber (cm ⁻¹)	Observed Wavenumber (cm ⁻¹)
Acetylenic C-H Stretch	$\equiv\text{C-H}$	~3300	~3300
Vinylic C-H Stretch	$=\text{C-H}_2$	3100-3000	~3090, ~3000
Methyl C-H Stretch	$-\text{CH}_3$	2975-2850	~2970, ~2920
Carbon-Carbon Triple Bond Stretch	$\text{C}\equiv\text{C}$	2150-2100	~2100
Carbon-Carbon Double Bond Stretch	$\text{C}=\text{C}$	1680-1620	~1620
Vinylic C-H Bend (Out-of-Plane)	$=\text{C-H}_2$	1000-650	~890

Data interpretation based on established infrared correlation charts and publicly available spectral data.

The strong, sharp peak around 3300 cm⁻¹ is a definitive indicator of the terminal alkyne's C-H stretch. The C $\equiv$ C triple bond stretch is typically weaker but sharp, appearing around 2100 cm⁻¹. The presence of the isopropenyl group is confirmed by the vinylic C-H stretches just above 3000 cm⁻¹, the C=C double bond stretch around 1620 cm⁻¹, and the characteristic out-of-plane bending vibration for a geminal disubstituted alkene at approximately 890 cm⁻¹.

NMR Spectroscopy: A Detailed Look at the Carbon-Hydrogen Framework

NMR spectroscopy provides detailed information about the chemical environment of individual nuclei, primarily ¹H (protons) and ¹³C. This allows for the unambiguous determination of the molecular connectivity.

Experimental Protocol: ¹H and ¹³C NMR Spectroscopy

High-resolution ^1H and ^{13}C NMR spectra are typically acquired in a deuterated solvent to avoid signals from the solvent itself.

Instrumentation:

- A high-field NMR spectrometer (e.g., 300 MHz or higher).
- Standard 5 mm NMR tubes.

Sample Preparation:

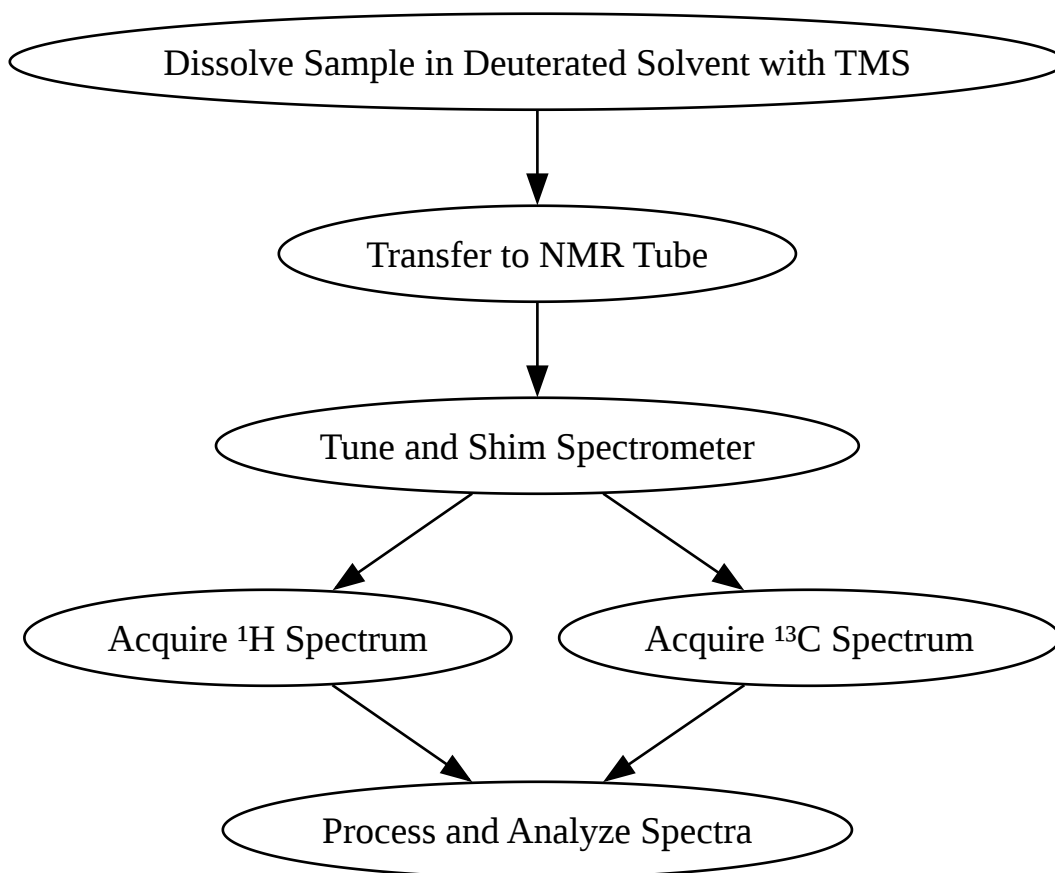
- Dissolve approximately 5-10 mg of **isopropenylacetylene** in ~0.6 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).
- Transfer the solution to an NMR tube.

^1H NMR Acquisition:

- A standard single-pulse experiment is sufficient.
- Key parameters to optimize include the number of scans (typically 8-16), relaxation delay, and acquisition time.

^{13}C NMR Acquisition:

- A proton-decoupled experiment is standard to produce a spectrum with singlets for each unique carbon.
- Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C , more scans (e.g., 128 or more) are generally required.



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Analysis of the Isopropenylacetylene ^1H NMR Spectrum

The ^1H NMR spectrum of **isopropenylacetylene** displays four distinct signals, corresponding to the four unique proton environments in the molecule.

mol [label=" H(b) H(d) \ / \ C = C - C $\equiv$ C - H(a) / \ H(c) CH₃(e) "]; } caption="Structure of **isopropenylacetylene** with proton labels."

Proton Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)
H(a)	~2.9	Singlet	1H	-
H(b)	~5.4	Singlet	1H	-
H(c)	~5.2	Singlet	1H	-
H(e)	~1.9	Singlet	3H	-

Note: The multiplicity of the vinylic protons may appear as finely split multiplets upon high resolution due to long-range couplings, but are often reported as singlets or narrow multiplets.

The acetylenic proton (H(a)) is observed as a singlet around 2.9 ppm. The two vinylic protons (H(b) and H(c)) are diastereotopic and appear as two distinct singlets (or very narrow multiplets) between 5.2 and 5.4 ppm. The methyl protons (H(e)) give rise to a singlet at approximately 1.9 ppm. The integration of these peaks (1:1:1:3) confirms the number of protons in each environment.

Analysis of the Isopropenylacetylene ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum shows five signals, one for each of the five carbon atoms in the molecule.

Carbon Atom	Hybridization	Expected Chemical Shift (δ , ppm)
-CH ₃	sp ³	15-25
C $\equiv$ CH	sp	65-90
C $\equiv$ CH	sp	65-90
>C=CH ₂	sp ²	100-150
>C=CH ₂	sp ²	100-150

Expected chemical shift ranges are based on general principles of ^{13}C NMR spectroscopy.[\[2\]](#)

The sp^3 -hybridized methyl carbon will be the most upfield signal. The two sp -hybridized acetylenic carbons will appear in the midfield region, while the two sp^2 -hybridized vinylic carbons will be the most downfield signals. The quaternary vinylic carbon is expected to have a lower intensity compared to the other signals.

Comparative Summary: FT-IR vs. NMR

Feature	FT-IR Spectroscopy	NMR Spectroscopy
Information Provided	Presence of functional groups (alkyne, alkene, methyl)	Detailed connectivity and electronic environment of individual atoms.
Strengths	Fast, simple, and provides a quick functional group "fingerprint".	Unambiguous structure determination and stereochemical analysis.
Limitations	Does not provide detailed connectivity information.	Slower acquisition times (especially for ^{13}C), requires more sample preparation.
Typical Application	Reaction monitoring for the appearance/disappearance of functional groups, rapid quality control.	Complete structural elucidation of novel compounds, detailed analysis of mixtures.

Conclusion

Both FT-IR and NMR spectroscopy are indispensable tools for the characterization of **isopropenylacetylene**, each providing complementary information. FT-IR offers a rapid confirmation of the key functional groups, making it ideal for quick identity checks and monitoring chemical transformations. In contrast, NMR spectroscopy provides a detailed map of the molecule's carbon-hydrogen framework, enabling a definitive structural assignment. For a comprehensive and unambiguous characterization, a combined approach utilizing both techniques is the gold standard in modern chemical analysis.

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Sources

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